

2'-Fluoro-4'-methoxyacetophenone material safety data sheet (MSDS).

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Compound of Interest

Compound Name: 2'-Fluoro-4'-methoxyacetophenone

Cat. No.: B1349110

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An In-depth Technical Guide to the Material Safety of **2'-Fluoro-4'-methoxyacetophenone**

Compound Identification and Physicochemical Properties

2'-Fluoro-4'-methoxyacetophenone is a fluorinated organic compound that serves as a versatile intermediate in pharmaceutical and chemical synthesis.^[1] Its chemical structure, incorporating a fluorine atom and a methoxy group on the acetophenone backbone, dictates its reactivity and its safety profile.^[1] Understanding its fundamental properties is the first step in a thorough risk assessment.

Table 1: Physicochemical Data for **2'-Fluoro-4'-methoxyacetophenone**

Property	Value	Source(s)
Chemical Name	1-(2-fluoro-4-methoxyphenyl)ethanone	[2]
Synonyms	2-Fluoro-4-methoxyacetophenone, 4-Acetyl-3-fluoroanisole	[3][4]
CAS Number	74457-86-6	
Molecular Formula	C ₉ H ₉ FO ₂	[2]
Molecular Weight	168.16 g/mol	[2]
Appearance	White to light yellow crystalline powder	[1][5]
Melting Point	50-54 °C	[1]
Boiling Point	85 °C at 0.1 mmHg	[1]
Flash Point	113 °C (235.4 °F) - closed cup	

Hazard Identification and GHS Classification

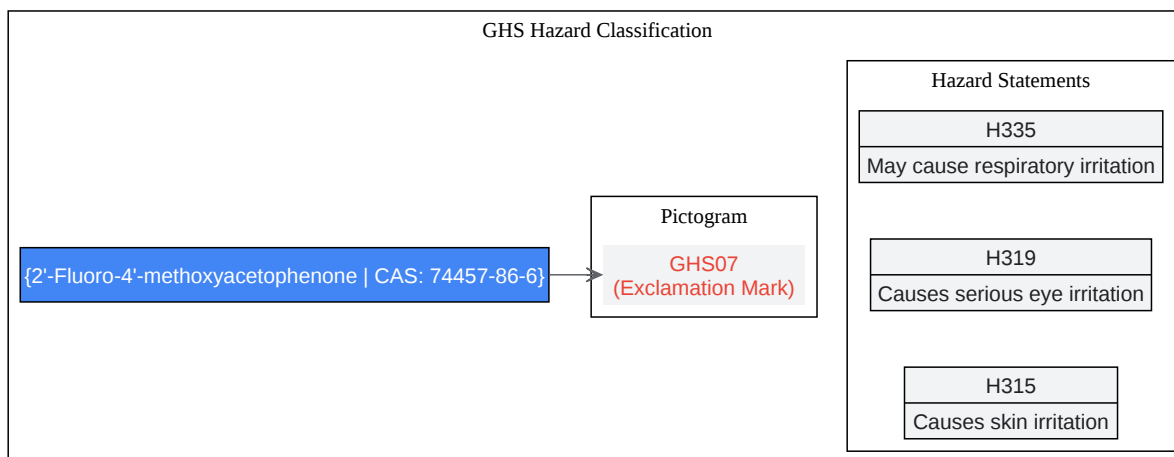
According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2'-Fluoro-4'-methoxyacetophenone** is classified as a hazardous substance.[2][3] The primary hazards are related to its irritant properties.[3]

- Signal Word: Warning[2]

GHS Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

The following diagram illustrates the GHS classification and the associated pictograms, providing an immediate visual reference for the hazards involved.



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Caption: GHS hazard pictogram and statements for **2'-Fluoro-4'-methoxyacetophenone**.

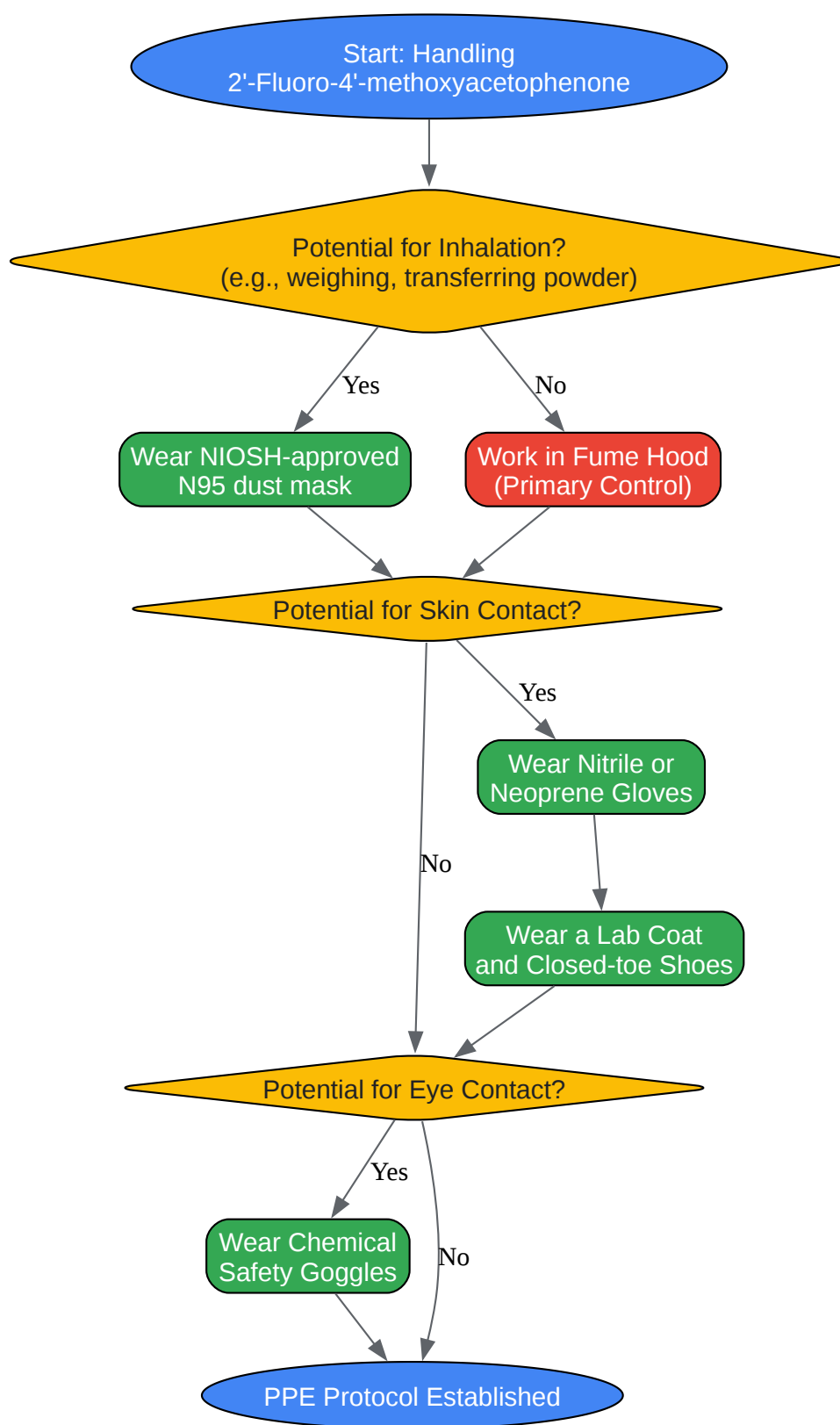
Exposure Control and Personal Protective Equipment (PPE)

Given the irritant nature of this compound, establishing robust engineering controls and mandating appropriate Personal Protective Equipment (PPE) is critical to ensuring operator safety. The causality behind these recommendations is to create multiple barriers to prevent the chemical from coming into contact with the body.

Engineering Controls:

- All work should be conducted in a well-ventilated chemical fume hood to minimize inhalation of dust or vapors.[\[3\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)

Personal Protective Equipment (PPE): The selection of PPE is a critical control point. The following diagram outlines a decision-making process for selecting the appropriate PPE when handling **2'-Fluoro-4'-methoxyacetophenone**.



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Caption: Decision workflow for selecting appropriate Personal Protective Equipment (PPE).

Recommended PPE Summary:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat to prevent skin contact.
[\[3\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to prevent accidental exposure and maintain the integrity of the compound.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the work area (fume hood) is clean and uncluttered. Confirm the location and functionality of the nearest safety shower and eyewash station.
- Donning PPE: Put on all required PPE as determined by your risk assessment (see PPE workflow diagram).
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood. Use non-sparking tools to prevent ignition sources.[\[6\]](#) Avoid creating dust.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[\[3\]](#) Clean the work area and decontaminate any equipment used.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination, typically gloves first, followed by lab coat and then eye protection.

Storage Requirements:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong reducing agents, and strong bases.[\[6\]](#)[\[7\]](#) The rationale for this is to prevent exothermic reactions that

could lead to a fire or explosion.

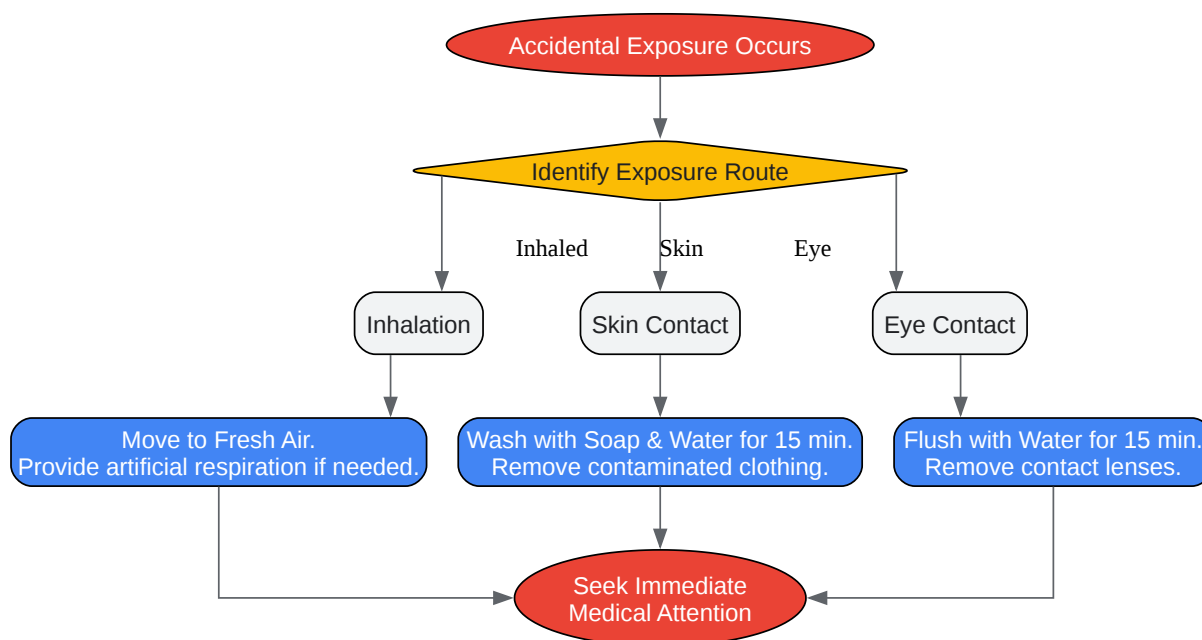
Emergency Procedures: First Aid and Accidental Release

In the event of an exposure or spill, a rapid and informed response is crucial to mitigate harm.

First-Aid Measures:

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[3] [6] [8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.	[3] [6] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3] [6] [8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.	[3] [8]

The following workflow provides a clear, logical sequence of actions to take in the event of an accidental exposure.



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Caption: Emergency response workflow for accidental exposure.

Accidental Release Measures:

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand). Place the contaminated material into a suitable, labeled container for chemical waste disposal.[6]
- Large Spills: Evacuate the area immediately. Wear appropriate PPE, including respiratory protection. Prevent the material from entering drains or waterways.[6]

Fire-Fighting Measures and Stability

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Specific Hazards: Thermal decomposition can generate hazardous products, including carbon oxides, hydrogen bromide, and hydrogen fluoride.[8]
- Stability: The compound is stable under normal storage conditions.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[3][7]

Toxicological and Ecological Information

- Toxicological Information: The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.[3] It may be harmful if swallowed, inhaled, or absorbed through the skin.[3] Specific LD50 and LC50 data are not widely available.
- Ecological Information: Data on the environmental impact of this compound is limited. It should not be released into the environment, and disposal must be handled according to regulations.[7]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The material should be sent to an approved waste disposal plant.[3] Do not dispose of it down the drain.

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